

Physical and chemical characteristics of DL-2-Methylbutyric acid-13C2

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Compound of Interest

Compound Name: DL-2-Methylbutyric acid-13C2

Cat. No.: B12374310

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An In-depth Technical Guide to DL-2-Methylbutyric acid-13C2

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **DL-2-Methylbutyric acid-13C2**, tailored for researchers, scientists, and professionals in drug development. This isotopically labeled compound serves as a crucial tool in various analytical applications.

Core Physical and Chemical Properties

DL-2-Methylbutyric acid-13C2 is a stable isotope-labeled version of DL-2-Methylbutyric acid.

[1] The introduction of two carbon-13 isotopes increases its molecular weight, making it an ideal internal standard for quantitative analysis using mass spectrometry and NMR spectroscopy.[1][2]

Table 1: Physical Properties of DL-2-Methylbutyric acid-13C2 and its Unlabeled Analog

Property	DL-2-Methylbutyric acid- 13C2	DL-2-Methylbutyric acid (Unlabeled)
Molecular Formula	C3 ¹³ C2H10O2[3][4]	C5H10O2[5][6]
Molecular Weight	104.12 g/mol [3][4]	102.13 g/mol [5][6]
Appearance	-	Colorless liquid[6][7]
Boiling Point	-	176 - 177 °C
Melting Point	-	-29 °C[6]
Density	-	0.936 - 0.944 g/cm ³ [6]
Refractive Index	-	n ₂₀ /D 1.405
Solubility	-	Slightly soluble in water; soluble in ethanol, ether, and chloroform[6][7]

Table 2: Chemical Identifiers

Identifier	DL-2-Methylbutyric acid- 13C2	DL-2-Methylbutyric acid (Unlabeled)
CAS Number	95926-94-6 (labeled)[8]	116-53-0[5][8]
EC Number	-	204-145-2[8][9]
SMILES	O=C(O)C(C)[13CH2][13CH3] [3]	CCC(C)C(=O)O[5]
InChI Key	-	WLAMNBDJUVNPJU- UHFFFAOYSA-N

Experimental Protocols and Applications

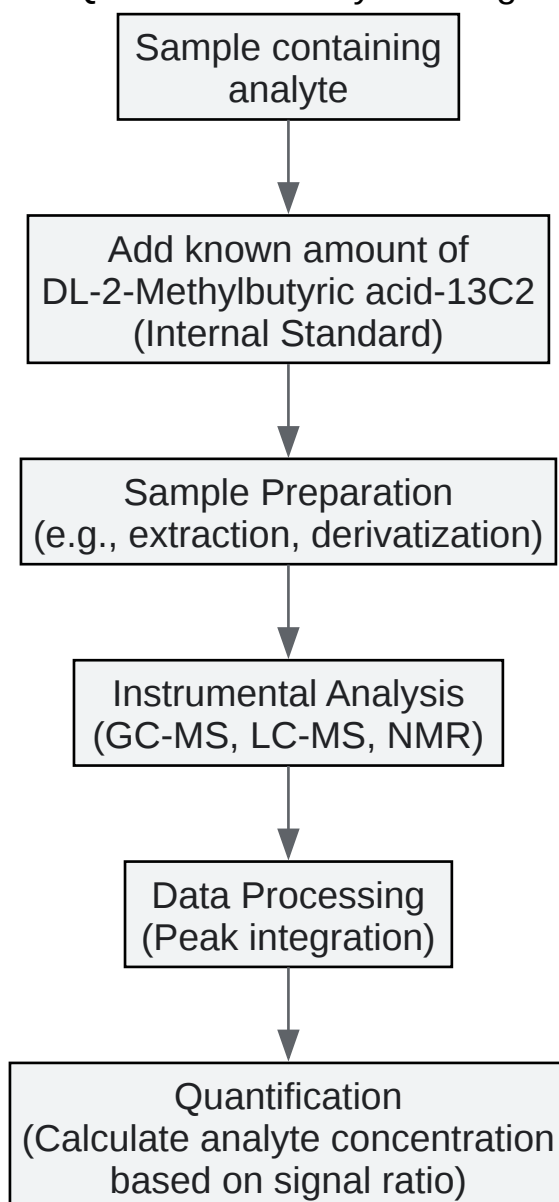
The primary application of **DL-2-Methylbutyric acid-13C2** is as an internal standard in quantitative analytical methods such as Gas Chromatography-Mass Spectrometry (GC-MS), Liquid Chromatography-Mass Spectrometry (LC-MS), and Nuclear Magnetic Resonance

(NMR) spectroscopy.^[1] Its use helps to correct for variations in sample preparation and instrument response, thereby improving the accuracy and precision of quantification.

General Protocol for Use as an Internal Standard

A known amount of **DL-2-Methylbutyric acid-13C2** is added to a sample containing the unlabeled analyte of interest (2-Methylbutyric acid). The sample is then processed and analyzed by the chosen analytical technique. The ratio of the signal from the analyte to the signal from the internal standard is used to determine the concentration of the analyte in the original sample.

General Workflow for Quantitative Analysis using an Internal Standard

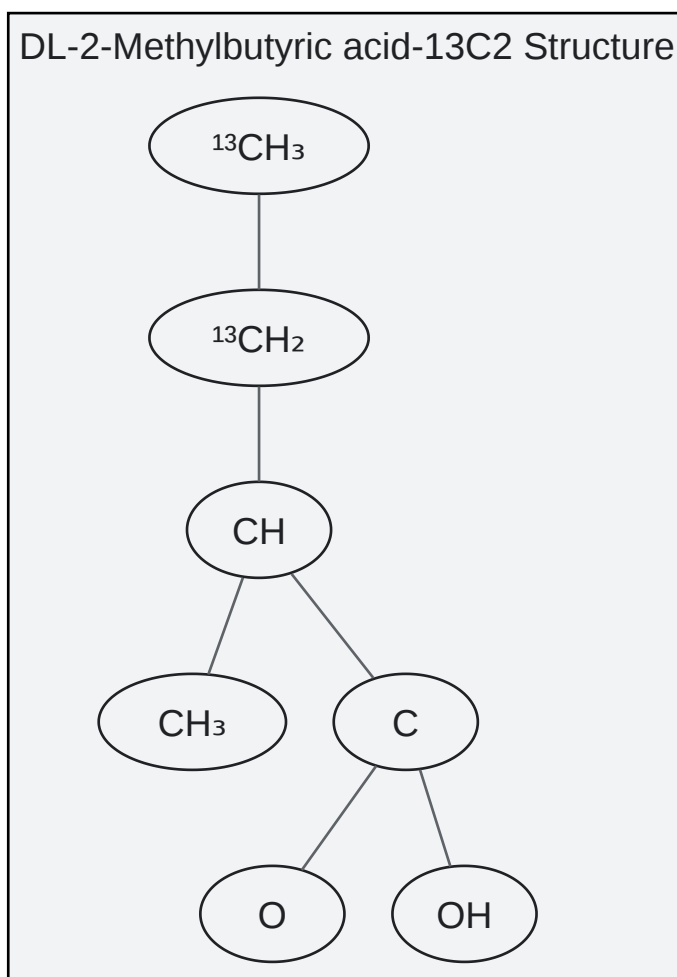


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Caption: Workflow for quantitative analysis using an internal standard.

Chemical Structure and Stability

DL-2-Methylbutyric acid is a branched-chain fatty acid.[6] The labeled version, **DL-2-Methylbutyric acid-13C2**, shares the same fundamental structure, with the isotopic labels typically on the ethyl group. The compound should be stored at room temperature, away from light and moisture, in a sealed container to ensure its stability.[8][9]



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Caption: Chemical structure of **DL-2-Methylbutyric acid-13C2**.

Safety and Handling

While specific safety data for the labeled compound is not readily available, the unlabeled form, 2-Methylbutyric acid, is classified as corrosive and an irritant.[5] It is combustible and its vapors can form explosive mixtures with air upon intense heating. Standard laboratory safety precautions, including the use of personal protective equipment, should be followed. Store in a cool, dark place in sealed containers.[9]

Conclusion

DL-2-Methylbutyric acid-13C2 is a valuable tool for researchers and scientists in fields requiring precise quantification of 2-Methylbutyric acid. Its physical and chemical properties are nearly identical to its unlabeled counterpart, with the key difference being its increased molecular weight due to the presence of carbon-13 isotopes. This property makes it an excellent internal standard for a variety of analytical applications, contributing to the robustness and reliability of experimental results.

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